

Application Note: Quantification of Intracellular Xylitol 5-Phosphate using LC-MS

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Compound of Interest

Compound Name: *Xylitol 5-phosphate*

Cat. No.: B1231398

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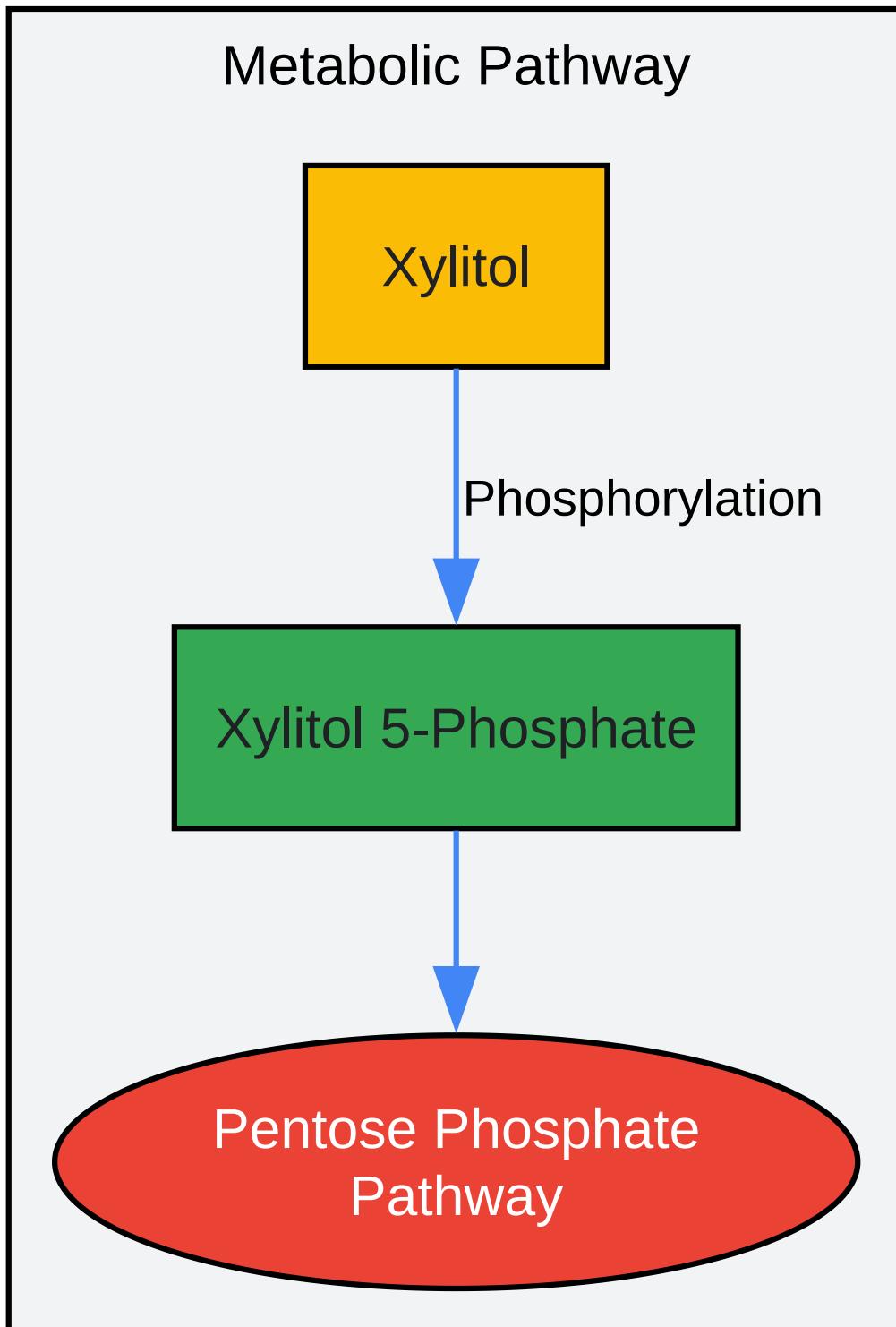
For Researchers, Scientists, and Drug Development Professionals

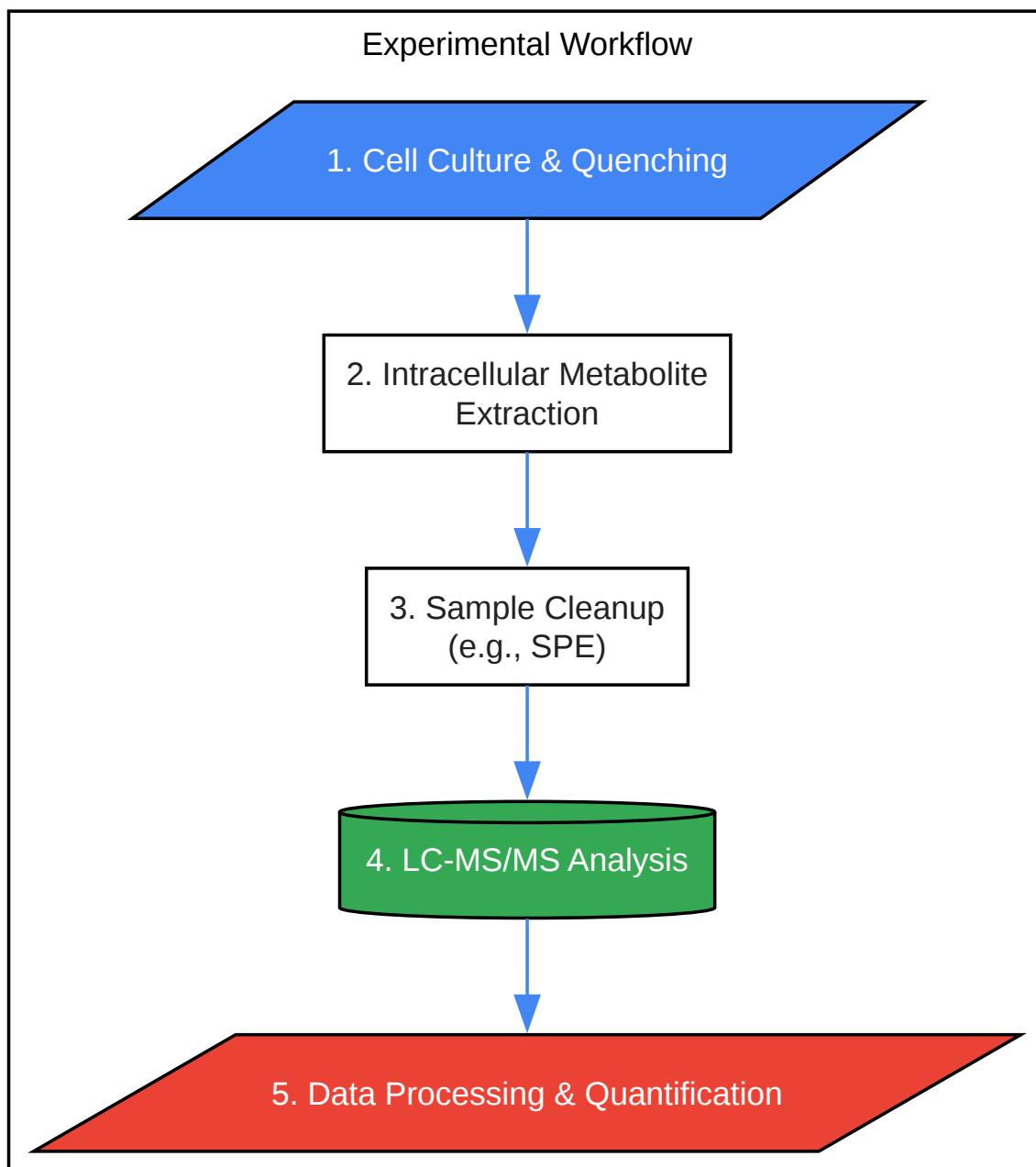
Introduction

Xylitol, a five-carbon sugar alcohol, is widely utilized as a sugar substitute in various food and pharmaceutical products. Its metabolism primarily occurs in the liver, where it is converted into D-xylulose-5-phosphate and enters the pentose phosphate pathway.^[1] In various microorganisms, xylitol can be phosphorylated to **xylitol 5-phosphate** (X5P), a key intermediate that can influence bacterial metabolism.^{[2][3]} The quantification of intracellular **xylitol 5-phosphate** is crucial for understanding its metabolic effects, particularly in studies related to microbial growth inhibition and drug development. This application note provides a detailed protocol for the quantification of intracellular **xylitol 5-phosphate** using Liquid Chromatography-Mass Spectrometry (LC-MS), a highly sensitive and selective analytical technique.

Signaling Pathway and Experimental Workflow

The metabolic conversion of xylitol to **xylitol 5-phosphate** is a key step in its intracellular processing. The general workflow for its quantification involves several critical steps from sample collection to data analysis.



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